

Purity and isotopic enrichment of Nonylparaben-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxybenzoic acid n-nonyl ester-d4

Cat. No.: B12404242

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[1] **Nonylparaben-d4** | CAS 1216939-05-6 | LGC Standards **Nonylparaben-d4**. ... A labelled analogue of nonylparaben for use as an internal standard in the analysis of parabens. Parabens are a group of chemicals widely used as preservatives in the food, cosmetic and pharmaceutical industries. All products are furnished for LABORATORY RESEARCH USE ONLY. They may not be used as drugs, agricultural or pesticidal products, food additives or household chemicals. ... Chemical name: 4-Hydroxybenzoic Acid 2,3,5,6-d4 n-Nonyl Ester. Synonyms: n-Nonyl p-Hydroxybenzoate-d4; n-Nonylparaben-d4; Nonylparaben (ring-d4); Molecular weight: 282.41. Molecular formula: C16H20D4O3. ... This product is not available in the USA.

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available. ... Purity: ≥98% (or refer to the Certificate of Analysis). ... Long-term Storage: -20°C Freezer.

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tKV80aesm9V4ILkU6EYi9bsUoIT1OqsN7eKQQbseZHcvosLF2_lurNJHF8tthL18tb8j2XbhsgpCfxzAFHOL6uGES-y-aNNWf6xITjHLzLjgYDXixePxmwGN5-xiEtUxkHOI3ZQtjxLwJ74soYepm01hr8fd9XhmqLyAn In-depth Technical Guide to the Purity and Isotopic Enrichment of Nonylparaben-d4

For researchers, scientists, and professionals in drug development, the precise characterization of isotopically labeled compounds is paramount for their effective use as internal standards in quantitative analyses. This guide provides a comprehensive overview of the purity and isotopic enrichment of Nonylparaben-d4, a deuterated analog of Nonylparaben. Nonylparaben-d4 is frequently utilized to ensure accurate quantification of Nonylparaben in various matrices, correcting for potential analyte loss during sample preparation and analysis.

Chemical and Physical Properties

Nonylparaben-d4, also known as 4-Hydroxybenzoic Acid 2,3,5,6-d4 n-Nonyl Ester or n-Nonyl p-Hydroxybenzoate-d4, is the deuterium-labeled form of Nonylparaben.^[1] It is a white solid with the chemical formula C₁₆H₂₀D₄O₃ and a molecular weight of 282.41.^[1] This compound is soluble in organic solvents such as chloroform and methanol.

Purity and Isotopic Enrichment

The quality of Nonylparaben-d4 is determined by its chemical purity and the degree of isotopic enrichment. Commercially available Nonylparaben-d4 exhibits high levels of both, making it a reliable internal standard for analytical applications.

Data Summary

The following tables summarize the quantitative data regarding the purity and isotopic enrichment of Nonylparaben-d4 from various suppliers.

Table 1: Chemical Purity of Nonylparaben-d4

Purity Level	Analytical Method
>98%	Not Specified
98%	GC/MS
98.61%	HPLC
99.5%	GC

Data compiled from multiple sources.

Table 2: Isotopic Enrichment of Nonylparaben-d4

Isotopic Enrichment

98 atom % D

Data from a specified supplier.

Experimental Protocols

The determination of chemical purity and isotopic enrichment of Nonylparaben-d4 involves rigorous analytical methodologies. While specific, detailed protocols from suppliers are often proprietary, the general approaches are well-established in the field of analytical chemistry.

Determination of Chemical Purity

Method 1: Gas Chromatography (GC)

- **Principle:** GC separates compounds in a mixture based on their volatility and interaction with a stationary phase within a capillary column.
- **Instrumentation:** A gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) is typically used.
- **Sample Preparation:** A solution of Nonylparaben-d4 is prepared in a suitable volatile solvent (e.g., methanol, chloroform).
- **Analysis:** A small volume of the sample is injected into the heated inlet of the GC. The compounds are vaporized and carried by an inert gas through the column. The retention time, the time it takes for the compound to travel through the column, is characteristic of the substance. The detector response is proportional to the amount of the compound. Purity is calculated by comparing the peak area of Nonylparaben-d4 to the total area of all peaks in the chromatogram.

Method 2: High-Performance Liquid Chromatography (HPLC)

- **Principle:** HPLC separates compounds based on their differential partitioning between a liquid mobile phase and a solid stationary phase.
- **Instrumentation:** An HPLC system consisting of a pump, injector, column, and a detector (e.g., UV-Vis or MS) is employed.
- **Sample Preparation:** A solution of Nonylparaben-d4 is prepared in a solvent compatible with the mobile phase.
- **Analysis:** The sample is injected into the HPLC system. The mobile phase carries the sample through the column, and the components are separated based on their affinity for the stationary phase. The purity is determined by comparing the peak area of Nonylparaben-d4 to the total peak area.

Determination of Isotopic Enrichment

Method: Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: GC-MS combines the separation power of GC with the detection capabilities of MS. The mass spectrometer ionizes the eluting compounds and separates the ions based on their mass-to-charge ratio (m/z).
- Analysis: Following separation by GC, the Nonylparaben-d4 molecules enter the mass spectrometer. The relative abundance of the deuterated (d4) and non-deuterated (d0) molecular ions is measured. The isotopic enrichment is calculated as the percentage of the deuterated species relative to the total amount of the compound.

Visualizing the Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of Nonylparaben-d4 purity and isotopic enrichment.

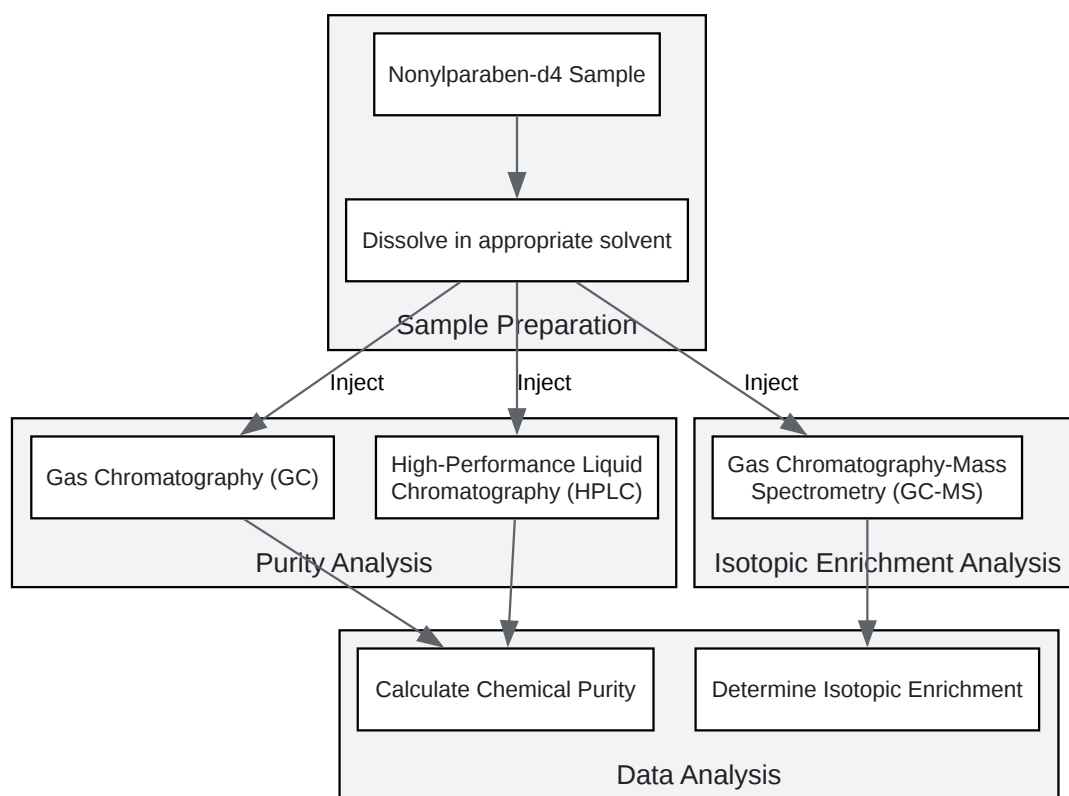


Figure 1. Analytical Workflow for Nonylparaben-d4 Characterization

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Caption: Analytical Workflow for Nonylparaben-d4 Characterization

Applications in Research and Development

Nonylparaben-d4 serves as a crucial internal standard in a variety of research and drug development applications. Its use is particularly important in pharmacokinetic and metabolic studies, as well as in monitoring the levels of parabens in environmental and biological samples. The high purity and isotopic enrichment of Nonylparaben-d4 ensure the accuracy and reliability of these sensitive analytical measurements.

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References

- 1. medchemexpress.com [medchemexpress.com]
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